

Solcitinib stock solution preparation storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Solcitinib

CAS No.: 1206163-45-2

Cat. No.: S543558

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Properties and Handling of Solcitinib

Before preparing solutions, understanding the basic properties of **Solcitinib** is crucial for handling and calculation.

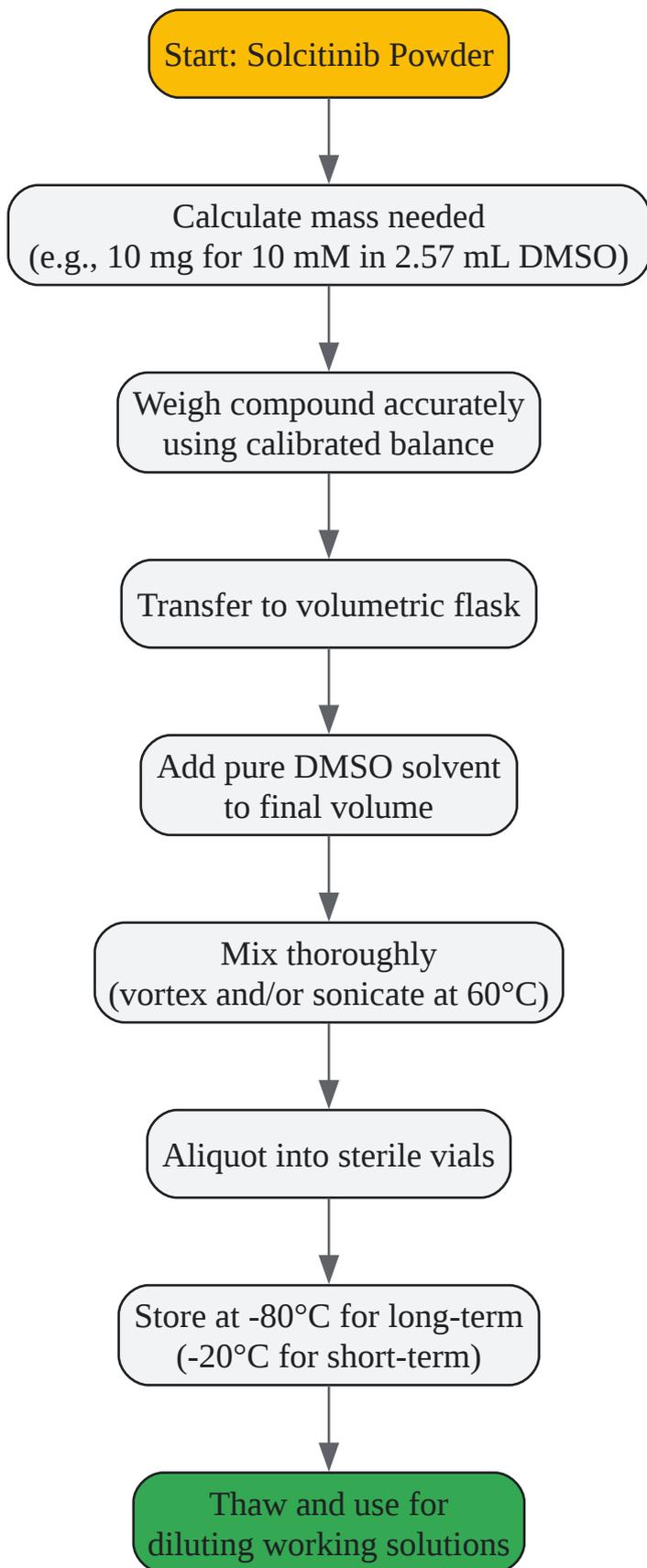
The table below summarizes the key information:

Property	Specification	Source / Relevance
CAS Number	1206163-45-2	[1] [2] [3]
Molecular Formula	C ₂₂ H ₂₃ N ₅ O ₂	[1] [2] [4]
Molecular Weight	389.45 g/mol	[1] [2] [4]
Appearance	White to off-white solid	[1] [2]
Purity	≥98% - 99.82%	[2] [4]
Primary Solvent	DMSO	[1] [2] [4]
Solubility in DMSO	10-20 mg/mL (approx. 25.7-51.4 mM)	[2] [4]
Storage (Powder)	-20°C (desiccated)	[1] [2] [3]

Stock Solution Preparation and Storage

Preparing a concentrated stock solution is standard practice to ensure consistency and efficiency in laboratory work. Solubility data indicates that **DMSO is the optimal solvent** for creating high-concentration stock solutions of **Solcitinib** [1] [2] [4].

The following workflow outlines the key stages for preparing and using **Solcitinib** stock solutions:



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Preparation of In Vitro Stock Solution (e.g., 10 mM)

For cell-based assays, you will typically prepare a millimolar (mM) stock solution in DMSO.

- **Calculation:** To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 389.45 \text{ g/mol} = \mathbf{3.89 \text{ mg}}$
- **Weighing:** Accurately weigh 3.89 mg of **Solcitinib** powder using a calibrated microbalance.
- **Dissolution:** Transfer the powder to a 1 mL volumetric flask. Add pure, anhydrous DMSO to the 1 mL mark.
- **Mixing:** Vortex the solution thoroughly until clear. If necessary, briefly sonicate in a warm water bath (up to 60°C) to aid dissolution [1].
- **Aliquoting and Storage:** Immediately aliquot the solution into small, single-use vials to minimize freeze-thaw cycles. Store the aliquots at **-80°C** for long-term stability (recommended 6 months to 2 years) or at **-20°C** for shorter periods (1 month) [2] [4].

In Vivo Dosing Formulation

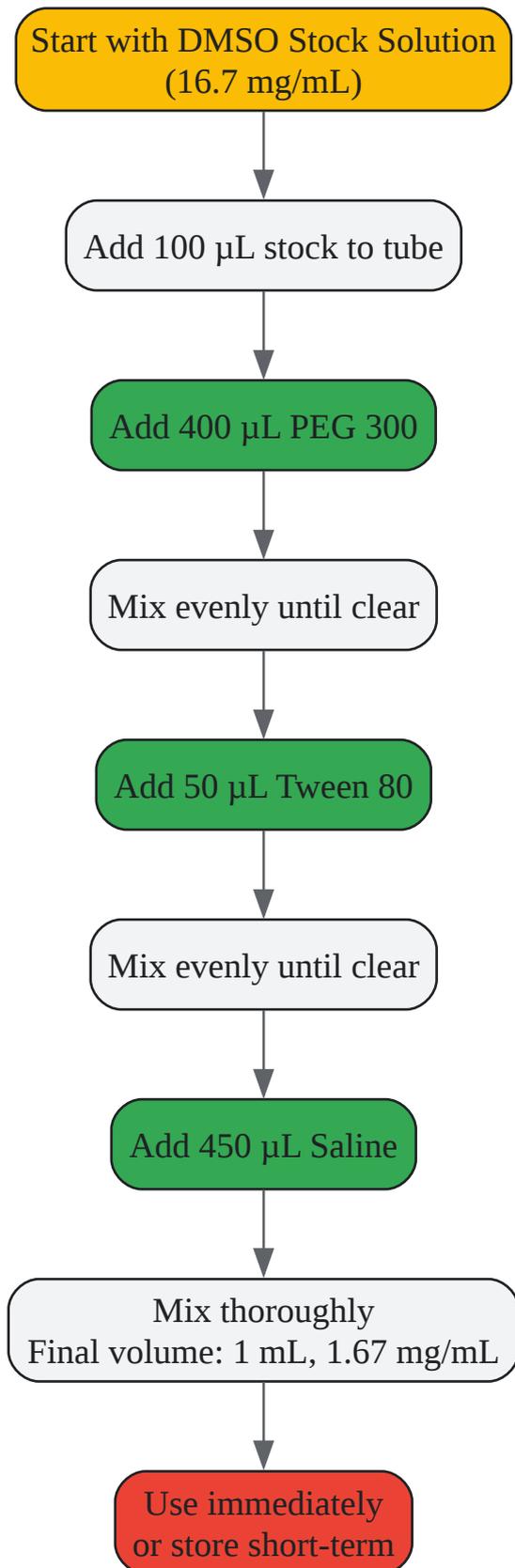
For animal studies, the DMSO stock solution must be further diluted into a biocompatible vehicle. The table below details two common formulations for oral administration in rodent studies, based on clinical trial parameters [1] [2] [4].

Component	Formulation 1	Formulation 2	Formulation 3 (Corn Oil)
Solcitinib Stock (in DMSO)	10%	10%	10%
PEG 300	40%	-	-
Tween 80	5%	-	-
Saline	45%	-	-

Component	Formulation 1	Formulation 2	Formulation 3 (Corn Oil)
SBE- β -CD (in Saline)	-	90% (20%)	-
Corn Oil	-	-	90%
Final Concentration	1.67 mg/mL (4.29 mM)	1.67 mg/mL (4.29 mM)	1.67 mg/mL (4.29 mM)
Key Feature	Well-tolerated, common formulation	Cyclodextrin for improved solubility	For compounds stable in oil

Preparation Protocol for In Vivo Formulation

The following workflow illustrates the sequential process for preparing Formulation 1, which is critical for stability:



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Critical Notes for In Vivo Dosing:

- **Sequential Addition:** The solvents must be added in the order specified (DMSO → PEG 300 → Tween 80 → Saline) with mixing at each step to prevent precipitation [1] [2].
- **Stability:** These working solutions for in vivo use are recommended to be prepared freshly and used immediately [4].

Critical Safety and Handling Notes

- **For Research Use Only:** **Solcitinib** is not for human use and should be handled in a controlled laboratory environment [1] [2] [3].
- **Safe Handling:** Wear appropriate personal protective equipment (PPE) including gloves and lab coats when handling the compound and DMSO.
- **DMSO Precautions:** Be aware that DMSO easily penetrates the skin and can carry other dissolved compounds with it. Handle all solutions with care.
- **Accuracy:** Use calibrated pipettes and balances for all measurements to ensure data reproducibility. The quality of your stock solution dictates the quality of all subsequent experiments [5].

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References

1. Solcitinib (GSK-2586184) | JAK1 Inhibitor [medchemexpress.com]
2. | JAK1 inhibitor | CAS 1206163-45-2 | psoriasis | InvivoChem Solcitinib [invivochem.com]
3. Solcitinib | JAK1 inhibitor [probechem.com]
4. | JAK | TargetMol Solcitinib [targetmol.com]
5. How To Make A Standard Solution | The Chemistry Blog [chemicals.co.uk]

To cite this document: Smolecule. [Solcitinib stock solution preparation storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543558#solcitinib-stock-solution-preparation-storage>]

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